

Safe Disposal of 2-Propylphenol: A Procedural Guide

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Compound of Interest

Compound Name: 2-Propylphenol

Cat. No.: B147445

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This guide provides essential safety and logistical information for the proper disposal of **2-Propylphenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

Immediate Safety and Handling Precautions

2-Propylphenol is a combustible liquid that is harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2][3]} It is known to cause skin and eye irritation, and potentially severe burns.^{[1][4]} Therefore, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE) and engineering controls.

- **Engineering Controls:** Always handle **2-Propylphenol**, including stock and working solutions, within a certified chemical fume hood to minimize inhalation exposure.^{[5][6]}
- **Personal Protective Equipment (PPE):** A comprehensive PPE protocol is mandatory. This includes a fully buttoned lab coat, chemical-resistant gloves (e.g., butyl rubber or neoprene), and appropriate eye and face protection.^{[5][7]}
- **Emergency Equipment:** Ensure an ANSI-approved eyewash station and a safety drench shower are immediately accessible (within 10 seconds travel time) in the work area.^[5]

Quantitative Safety Data

The following table summarizes key quantitative safety and physical data for **2-Propylphenol**.

Property	Value	Source
Flash Point	93 °C (199.4 °F) - closed cup	[1][2][8]
Oral Toxicity (LD50, rat)	500 mg/kg	[2]
Boiling Point	214 - 226 °C	[4][8]
Density	0.989 g/mL at 25 °C	[8]
GHS Hazard Statements	H302, H314, H227	[4]
German Water Hazard Class (WGK)	WGK 3 (highly hazardous to water)	[8]

Step-by-Step Disposal Procedures

2-Propylphenol and materials contaminated with it are classified as hazardous waste and must be disposed of accordingly.[7][9] Under no circumstances should **2-Propylphenol** be discharged into drains or sewers, as this can lead to environmental contamination.[10] The universally recommended method for final disposal is incineration by a licensed waste disposal company.[10][11]

Protocol 1: Disposal of Liquid 2-Propylphenol Waste

This procedure applies to pure **2-Propylphenol**, expired stock, and aqueous solutions containing the chemical.

- Segregation and Collection: Collect all liquid waste containing **2-Propylphenol** in a dedicated, sealed, and clearly labeled waste container.[10] The container should be shatter-proof and compatible with phenolic compounds.[7][9]
- Labeling: The waste container must be labeled "Hazardous Waste" and clearly identify the contents, including "**2-Propylphenol**" and any other chemical constituents.
- Storage: Store the sealed waste container in a well-ventilated, designated hazardous waste accumulation area, away from heat, ignition sources, and incompatible materials like strong oxidizing agents.[4][5]

- Arranging Disposal: Contact your institution's Environmental Health & Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and incineration.

Protocol 2: Disposal of Solid Waste Contaminated with 2-Propylphenol

This procedure applies to items with trace contamination, such as gloves, paper towels, pipette tips, and empty tubes.

- Collection: Place all contaminated solid waste into a suitable, leak-tight primary container that can be securely sealed.[\[5\]](#)[\[9\]](#)
- Packaging: Once the primary container is full, seal it. Place the sealed container into a designated yellow bag for chemical waste destined for incineration.[\[7\]](#)[\[9\]](#)
- Disposal: Manage the yellow bag as clinical/chemical waste according to your institution's hazardous waste procedures, ensuring it is sent for incineration.[\[7\]](#)

Protocol 3: Spill Management and Disposal

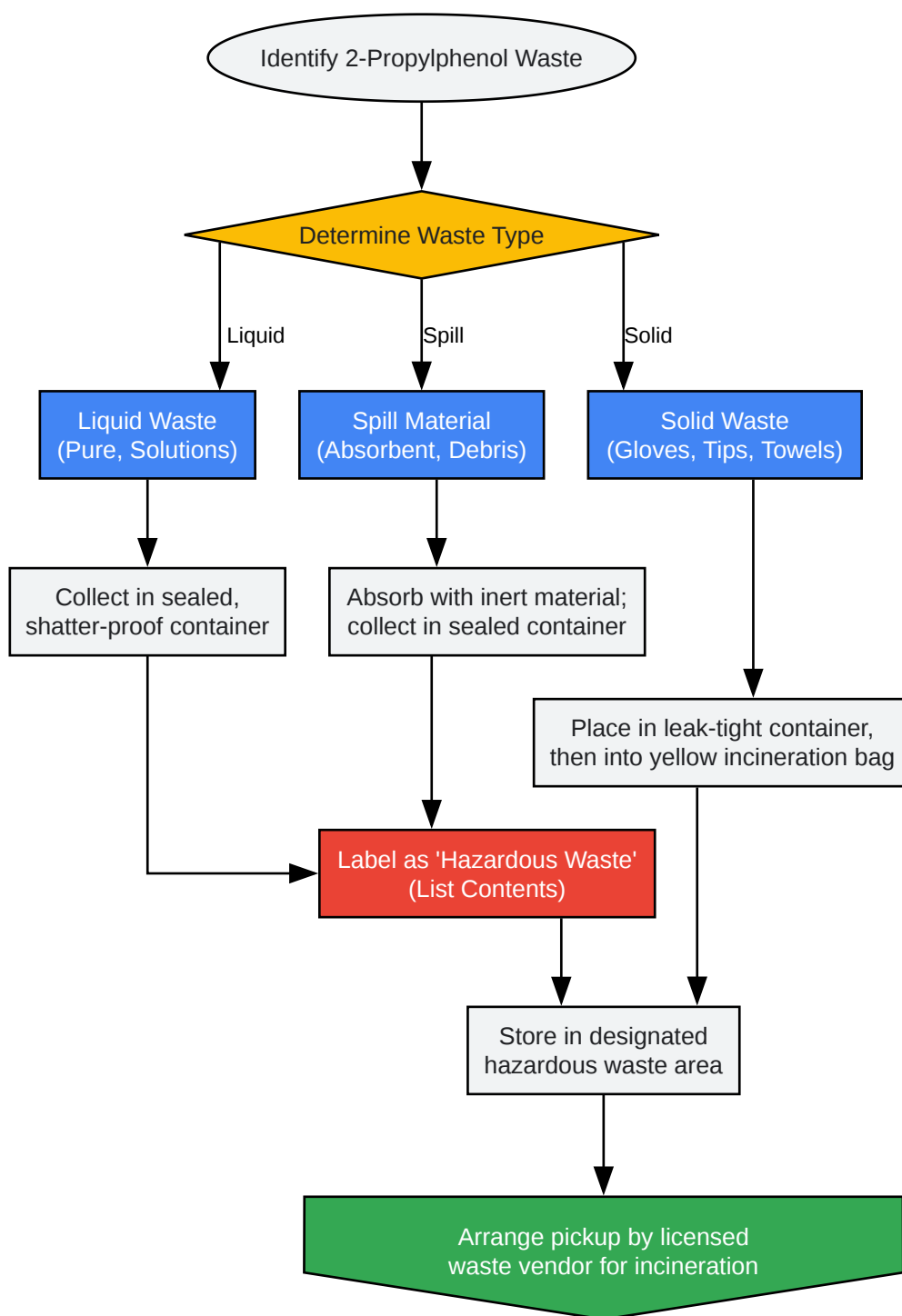
In the event of a spill, immediate and safe cleanup is required to prevent exposure and environmental contamination.

- Evacuate and Secure: Alert personnel in the immediate area and restrict access. Ensure ventilation is adequate (fume hood).
- Absorb Spill: Use an inert absorbent material, such as sand, vermiculite, or diatomaceous earth, to contain and absorb the spilled liquid.[\[9\]](#)[\[10\]](#)
- Collect Waste: Carefully collect the absorbent material and place it into a sealable, properly labeled container for hazardous waste.[\[10\]](#)
- Decontaminate: Clean the spill area with an appropriate solvent or detergent, collecting all cleaning materials for disposal as hazardous waste.

- Final Disposal: Manage the sealed container of spill cleanup debris as described in Protocol 2.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Propylphenol** waste.



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Caption: Workflow for the safe segregation and disposal of **2-Propylphenol** waste.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. 2-propyl phenol, 644-35-9 [thegoodscentcompany.com]
- 3. 2-Propylphenol | C₉H₁₂O | CID 12570 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Propylphenol 644-35-9 | TCI AMERICA [tcichemicals.com]
- 5. ehs.yale.edu [ehs.yale.edu]
- 6. Page loading... [guidechem.com]
- 7. Phenol disposal | Podiatry Arena [podiatryarena.com]
- 8. 2-プロピルフェノール 98% | Sigma-Aldrich [sigmaaldrich.com]
- 9. researchgate.net [researchgate.net]
- 10. youtube.com [youtube.com]
- 11. hpc-standards.com [hpc-standards.com]
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